Fenmezoditiaz: A Technical Guide to a Novel Mesoionic Insecticide

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Compound of Interest

Compound Name:	*Fenmezoditiaz*
CAS No.:	*2413390-32-4*
Cat. No.:	*B15706764*

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For Researchers, Scientists, and Drug Development Professionals

Core Substance Identification

Identifier	Value	Source
IUPAC Name	(3R)-3-(2-chlorothiazol-5-yl)-8-methyl-7-oxo-6-phenyl-2,3,7,8-tetrahydro[1][2]thiazolo[3,2-a]pyrimidin-4-ium-5-olate	[3][4]
CAS Number	2413390-32-4	[3][4]

Abstract

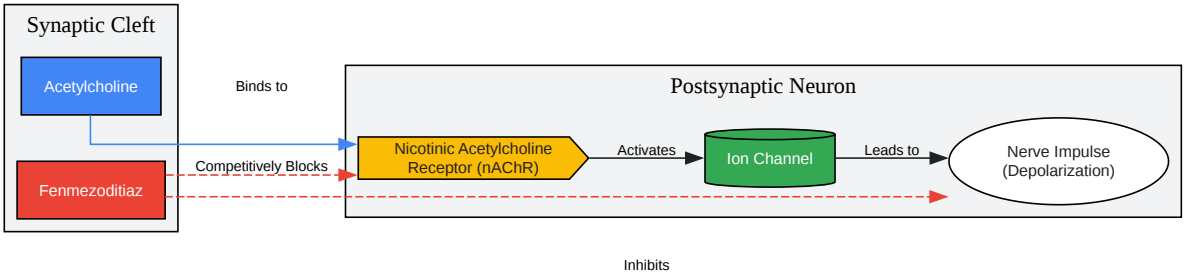
Fenmezoditiaz is a novel mesoionic insecticide developed by BASF, belonging to the chemical class of mesoionics.[5] It is classified by the Insecticide Resistance Action Committee (IRAC) under Group 4E, acting as a competitive modulator of the nicotinic acetylcholine receptor (nAChR).[6] This technical guide provides an in-depth overview of **Fenmezoditiaz**, including its mechanism of action, insecticidal efficacy, and detailed experimental protocols for its

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evaluation. The information is tailored for researchers, scientists, and professionals involved in drug development and pest management.

Mechanism of Action: Nicotinic Acetylcholine Receptor Modulation

Fenmezoditiaz exerts its insecticidal effect by targeting the nicotinic acetylcholine receptors (nAChRs) in the central nervous system of insects.[7] Acetylcholine is a major excitatory neurotransmitter in insects, and its binding to nAChRs leads to the opening of ion channels and nerve stimulation. **Fenmezoditiaz** competitively binds to these receptors, blocking the binding of acetylcholine.[7] This inhibition of neurotransmission results in symptoms ranging from hyperexcitation to lethargy and paralysis, ultimately leading to the death of the insect.[7] This mode of action is particularly valuable for managing insect populations that have developed resistance to other insecticide classes, such as neonicotinoids.[2][7]



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Mechanism of Action of **Fenmezoditiaz** at the nAChR.

Quantitative Efficacy Data

Fenmezoditiaz has demonstrated high efficacy against a broad spectrum of piercing-sucking insects, particularly those affecting rice crops.[8][9] The following table summarizes the lethal concentration (LC50) values from various studies. It is important to note that direct comparison may be limited due to variations in experimental conditions across studies.

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Target Pest	Life Stage	Bioassay Method	LC50 (mg/L)	95% Confidence Interval	Source
Brown Planthopper (Nilaparvata lugens)	Adult	Leaf-Dip	0.35	0.29 - 0.42	BASF Internal Trial[10]
White-backed Planthopper (Sogatella furcifera)	Nymph	Leaf-Dip	0.21	0.17 - 0.25	BASF Internal Trial[10]
Small Brown Planthopper (Laodelphax striatellus)	Mixed	Leaf-Dip	0.18	0.15 - 0.22	BASF Internal Trial[10]
Green Rice Leafhopper (Nephotettix cincticeps)	Adult	Leaf-Dip	0.41	0.34 - 0.49	BASF Internal Trial[10]

Experimental Protocols

Insecticidal Bioassay: Leaf-Dip Method

This method is employed to determine the contact toxicity of **Fenmezoditiaz** against sucking insects.

Objective: To determine the lethal concentration (LC50) of **Fenmezoditiaz**.

Materials:

- Technical grade **Fenmezoditiaz**
- Solvent (e.g., acetone)

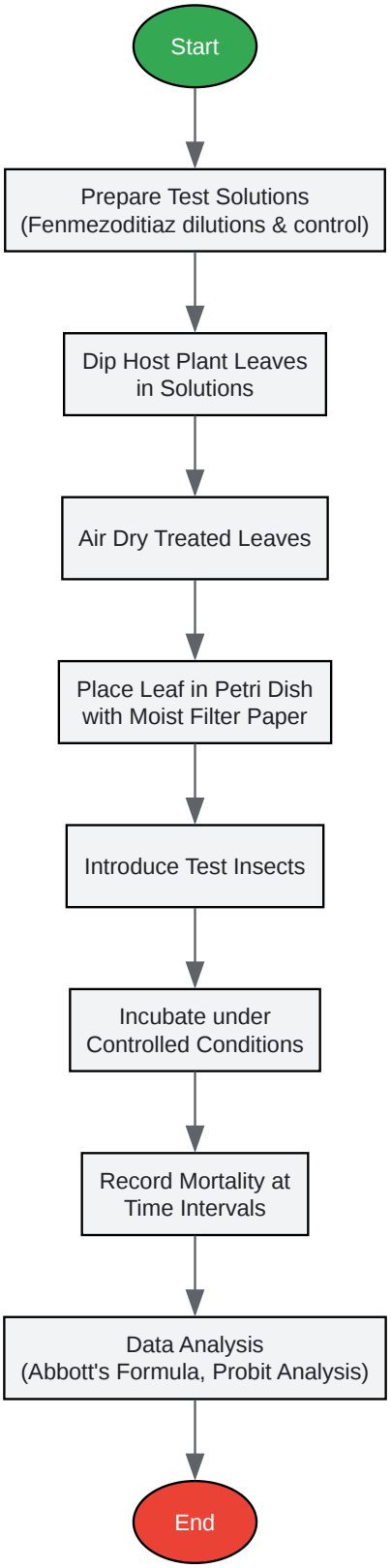
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- Surfactant (e.g., Triton X-100)
- Host plant leaves (e.g., rice, cotton)
- Petri dishes
- Filter paper
- Forceps
- Test insects

Procedure:

- Preparation of Test Solutions: A stock solution of **Fenmezoditiaz** is prepared in the chosen solvent. A series of dilutions are then made to obtain a range of concentrations. A control solution containing only the solvent and surfactant is also prepared.[7]
- Leaf Treatment: Host plant leaves are dipped into each test solution for a uniform duration (e.g., 10-20 seconds) and then allowed to air dry.[7]
- Experimental Setup: A treated leaf is placed in a Petri dish lined with moist filter paper to maintain humidity.[7]
- Insect Infestation: A known number of test insects (e.g., 20-30) are introduced into each Petri dish.[7]
- Incubation: The Petri dishes are maintained under controlled conditions of temperature, humidity, and light.
- Mortality Assessment: Mortality is recorded at specific time intervals (e.g., 24, 48, and 72 hours).
- Data Analysis: Mortality data is corrected for any control mortality using Abbott's formula. A probit analysis is then performed to calculate the LC50 value and its 95% confidence limits. [7]

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Workflow for the Leaf-Dip Insecticidal Bioassay.

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Nicotinic Acetylcholine Receptor (nAChR) Binding Assay

This assay is utilized to determine the binding affinity of **Fenmezoditiaz** to its target receptor.

Objective: To determine the inhibitory concentration (IC50) of **Fenmezoditiaz** for a radioligand binding to nAChRs.

Materials:

- Insect membrane preparation containing nAChRs
- Radioligand (e.g., ^{3}H-epibatidine)
- **Fenmezoditiaz**
- Assay buffer
- Unlabeled ligand (for non-specific binding determination)
- Glass fiber filters
- Cell harvester
- Scintillation vials and cocktail
- Scintillation counter

Procedure:

- Assay Setup: In a microplate, the insect membrane preparation, a fixed concentration of the radioligand, and varying concentrations of **Fenmezoditiaz** are combined.[7]
- Incubation: The mixture is incubated at a specific temperature (e.g., room temperature or 4°C) to allow for binding equilibrium to be reached.[7]
- Termination of Binding: The incubation is terminated by rapid filtration of the mixture through glass fiber filters using a cell harvester. This separates the bound radioligand from the free

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radioligand.[7]

- Washing: The filters are washed multiple times with ice-cold wash buffer to remove any unbound radioligand.[7]
- Radioactivity Measurement: The filters are placed in scintillation vials with a scintillation cocktail, and the radioactivity is measured using a scintillation counter.[7]
- Data Analysis: Specific binding is determined by subtracting the non-specific binding (measured in the presence of a high concentration of an unlabeled ligand) from the total binding. The percentage of specific binding is plotted against the logarithm of the **Fenmezoditiaz** concentration. A non-linear regression analysis is used to calculate the IC50 value.[7]

Synthesis and Development

The synthesis of **Fenmezoditiaz** involves a multi-step process. An overview of a potential synthetic route is described in the literature.[1] The process development has focused on creating a scalable and robust synthesis, addressing the challenges posed by its complex chiral and mesoionic structure.[11] The discovery of **Fenmezoditiaz** was facilitated by structure-based drug design (SBDD) approaches. Researchers at BASF utilized a modified soluble acetylcholine binding protein (AChBP) from the sea slug Aplysia californica to create an insect-like model of the nAChR.[2][12] This model was instrumental in understanding the structural interactions of mesoionic compounds with the receptor, guiding the design of novel and potent insecticides like **Fenmezoditiaz**.[2][12]

Conclusion

Fenmezoditiaz represents a significant advancement in insecticide development, offering a novel mode of action for the control of piercing-sucking insect pests. Its efficacy against resistant populations makes it a valuable tool for integrated pest management (IPM) and insecticide resistance management (IRM) programs. The detailed experimental protocols provided in this guide offer a framework for the continued evaluation and understanding of this promising insecticide.

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